

Application Notes and Protocols for Boc-Val-Dil-Dap-OH

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Compound of Interest

Compound Name: *Boc-Val-Dil-Dap-OH*

Cat. No.: *B8134200*

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

Boc-Val-Dil-Dap-OH is a cleavable linker utilized in the synthesis of antibody-drug conjugates (ADCs).^{[1][2][3]} ADCs are a class of biopharmaceutical drugs designed as a targeted therapy for treating cancer. They are composed of an antibody linked to a biologically active cytotoxic payload through a chemical linker. This document provides detailed guidelines for the proper storage and handling of **Boc-Val-Dil-Dap-OH** to ensure its stability and integrity for research and development purposes.

Storage Guidelines

Proper storage of **Boc-Val-Dil-Dap-OH** is critical to maintain its chemical integrity and ensure reproducible experimental outcomes. The compound is supplied as a white to off-white solid powder and should be stored under specific conditions depending on its form (powder or in solvent).

Data Presentation: Storage Conditions and Stability

Form	Storage Temperature	Shelf Life	Notes
Powder	-20°C	3 years	Keep in a tightly sealed container, protected from moisture.
In Solvent	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles. [1] [2]
-20°C	1 month	For short-term storage of solutions. Aliquotting is recommended.	

Handling Protocols

2.1. General Handling

- Shipping: The compound is typically shipped at room temperature in the continental US, though this may vary for other locations. Evaluation samples may be shipped on blue ice.
- Personal Protective Equipment (PPE): Always handle **Boc-Val-Dil-Dap-OH** in a well-ventilated area, preferably a fume hood. Wear appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.

2.2. Reconstitution and Solution Preparation

Boc-Val-Dil-Dap-OH is soluble in organic solvents such as DMSO.

Experimental Protocol: Preparation of Stock Solutions

- Solvent Selection: Use newly opened, anhydrous DMSO for preparing stock solutions as the compound is hygroscopic, and the presence of water can impact solubility.

- Weighing: Accurately weigh the desired amount of the powdered compound in a clean, dry vial.
- Dissolution:
 - Add the appropriate volume of DMSO to the vial to achieve the desired concentration (e.g., for a 100 mg/mL stock solution).
 - If the compound does not dissolve completely, sonication or gentle heating (e.g., to 37°C) can be used to aid dissolution.
- Storage of Stock Solution:
 - Once a clear solution is obtained, it is crucial to aliquot the stock solution into smaller, single-use volumes.
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).
 - Crucially, avoid repeated freeze-thaw cycles as this can lead to degradation of the compound.

Experimental Protocol: Preparation of In Vivo Formulations

For in vivo studies, specific formulations may be required. The following are examples of solvent systems that can be used.

Protocol 1: PEG300/Tween-80/Saline Formulation

- Prepare a stock solution in DMSO.
- In a separate tube, add the required volumes of PEG300, Tween-80, and saline. A common formulation is 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline.
- Add the DMSO stock solution to the vehicle and mix thoroughly until a clear solution is obtained. The solubility in this system is reported to be ≥ 2.5 mg/mL.

Protocol 2: SBE- β -CD in Saline Formulation

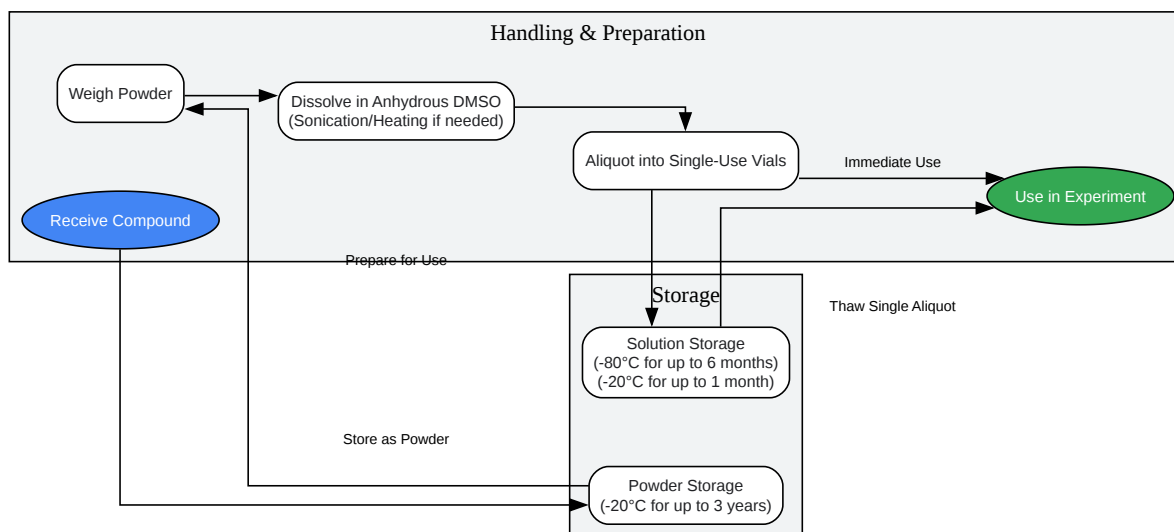
- Prepare a stock solution in DMSO.
- Prepare a solution of 20% SBE- β -CD in saline.
- A common formulation is 10% DMSO and 90% of the 20% SBE- β -CD in saline solution.
- Add the DMSO stock solution to the vehicle and mix until clear. The solubility in this system is reported to be ≥ 2.5 mg/mL.

Protocol 3: Corn Oil Formulation

- Prepare a stock solution in DMSO.
- A common formulation is 10% DMSO and 90% corn oil.
- Add the DMSO stock solution to the corn oil and mix thoroughly. The solubility in this system is reported to be ≥ 2.5 mg/mL.

Visualization of Workflow

The following diagram illustrates the recommended workflow for the storage and handling of **Boc-Val-Dil-Dap-OH**.



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Caption: Workflow for **Boc-Val-Dil-Dap-OH** Storage and Handling.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [glpbio.com](https://www.glpbio.com) [[glpbio.com](https://www.glpbio.com)]
- 3. file.medchemexpress.com [file.medchemexpress.com]

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